

Technical Guide: Patent Literature for 5-Chloro-Pyrimidine Aniline Scaffolds

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Compound of Interest

Compound Name: 3-Chloro-5-(pyrimidin-5-yl)aniline

Cat. No.: B13632633

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Part 1: Strategic Overview & Mechanism of Action

The Scaffold Architecture

The 5-chloro-2,4-diaminopyrimidine core is a cornerstone of modern targeted oncology. In this scaffold, the pyrimidine ring acts as the hinge-binder within the ATP-binding pocket of protein kinases.

- **The 5-Chloro Substituent:** This is not merely a space-filler. The chlorine atom at the C5 position occupies a hydrophobic pocket (often the "gatekeeper" region) in the kinase domain, enhancing potency and selectivity compared to the hydrogen-substituted analog. It also electronically deactivates the ring, influencing the reactivity of the C2 and C4 positions during synthesis.
- **The Aniline Moiety:** Typically attached at the C2 or C4 position, the aniline ring extends into the solvent-exposed region or the back-pocket, determining the drug's specificity (e.g., targeting ALK vs. EGFR).

Therapeutic Targets

- ALK (Anaplastic Lymphoma Kinase): The 5-chloro-2,4-diaminopyrimidine core is the structural basis for Brigatinib (Alunbrig), used in NSCLC.
- EGFR (Epidermal Growth Factor Receptor): Covalent inhibitors (e.g., WZ4002) utilize this core, often featuring a reactive acrylamide "warhead" on the aniline to target Cys797.
- FAK (Focal Adhesion Kinase): Dual ALK/FAK inhibitors often share this pharmacophore.

Part 2: Synthetic Chemistry & Protocols

Retrosynthetic Logic

The synthesis almost universally proceeds via Nucleophilic Aromatic Substitution () on a halogenated pyrimidine core. The starting material of choice is 2,4,5-trichloropyrimidine. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Regioselectivity Rule:

- C4 Position: Most reactive due to the para-like relationship with and ortho-like relationship with . The first amine displacement occurs here.
- C2 Position: Less reactive. Requires higher temperatures or acid catalysis (e.g., TFA, TsOH) or Buchwald-Hartwig conditions for the second displacement.

Experimental Protocol: The "Sequential Displacement" Workflow

Step 1: C4-Selective Displacement (Synthesis of Intermediate A)

Objective: Attach the first aniline or amine at the C4 position.

- Reagents: 2,4,5-Trichloropyrimidine (1.0 eq), Aniline A (1.0 eq), or DIPEA (1.2 eq).
- Solvent: Ethanol or n-Butanol.

- Conditions:

to Room Temperature (RT).
- Procedure:
 - Dissolve 2,4,5-trichloropyrimidine in ethanol at

.
 - Add base (

) followed by the slow addition of Aniline A.
 - Stir at RT for 2–4 hours. Monitor by TLC/LCMS.
 - Workup: Precipitate with water, filter, and wash with cold ethanol.
 - Yield: Typically 80–95%.

Step 2: C2-Displacement (Synthesis of Final Scaffold)

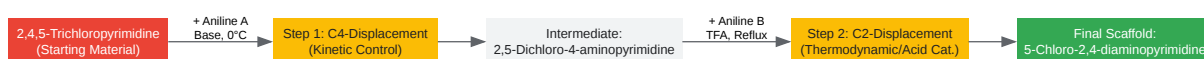
Objective: Attach the second aniline at the C2 position.

- Reagents: Intermediate A (1.0 eq), Aniline B (1.2 eq), TFA (Trifluoroacetic acid, 1.5 eq) or HCl in dioxane.
- Solvent: 2-Butanol or Isopropanol.
- Conditions: Reflux (

) for 12–24 hours.
- Procedure:
 - Suspend Intermediate A and Aniline B in 2-butanol.
 - Add TFA dropwise (protonation of the pyrimidine ring activates C2 toward nucleophilic attack).

- Heat to reflux. The reaction often turns homogeneous then precipitates the product salt.
- Workup: Cool, filter the solid. Neutralize with saturated if the free base is required.
- Purification: Recrystallization from MeOH/EtOAc or Flash Chromatography.

Visualization: Synthetic Pathway



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Caption: Regioselective synthesis of 5-chloro-2,4-diaminopyrimidines starting from 2,4,5-trichloropyrimidine.

Part 3: Patent Landscape & SAR Analysis

Key Patent Families

The following patents define the Freedom to Operate (FTO) space for this scaffold.

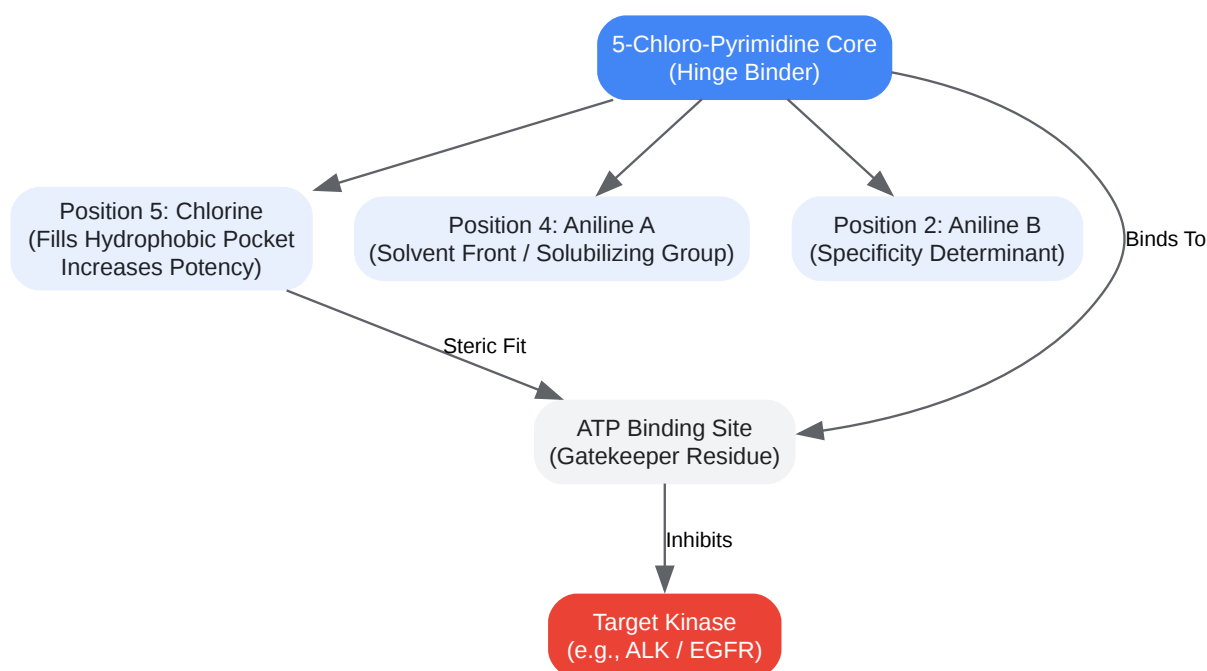
Assignee	Patent / Publication	Key Compound Class	Target
Ariad Pharm. (Takeda)	WO 2009/143389	5-chloro-N2,N4-bis(substituted)pyrimidines	ALK (Brigatinib)
Dana-Farber (Gray Lab)	WO 2010/129053	5-chloro-2,4-diaminopyrimidines (Covalent)	EGFR T790M (WZ4002)
Novartis	WO 2008/073687	2,4-diaminopyrimidines	ALK (Ceritinib analogs)
Clovis Oncology	WO 2012/061299	5-substituted-2,4-diaminopyrimidines	EGFR (Rociletinib)

Structure-Activity Relationship (SAR) Logic

The "3-chloro-5-substituted" pattern mentioned in your query likely refers to the aniline ring substitution often paired with this pyrimidine core.

- The "Warhead" (if covalent): An acrylamide group on the aniline (usually at the 3- or 4-position) targets a Cysteine residue (e.g., Cys797 in EGFR).
- The "Tail": A solubilizing group (e.g., piperazine, morpholine) is essential for PK properties.

Visualization: SAR & Signaling Logic



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Caption: SAR map of the 5-chloro-pyrimidine scaffold showing the functional role of each substitution point.

Part 4: Validated Experimental Protocols

Protocol 1: Kinase Inhibition Assay (FRET-based)

To validate the activity of synthesized 5-chloro-pyrimidine anilines, a Z'-LYTE (FRET) assay is standard.

- Preparation: Dilute compounds in 100% DMSO to 100x final concentration.
- Reaction Mix: Combine Kinase (e.g., ALK, 1-5 nM), FRET Peptide Substrate (2 μ M), and ATP (at) in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM , 1 mM EGTA, 0.01% Brij-35).
- Incubation: Add compound. Incubate for 1 hour at RT.
- Development: Add Development Reagent (protease that cleaves non-phosphorylated peptide).
- Readout: Measure fluorescence ratio (Coumarin/Fluorescein). Phosphorylation inhibits cleavage, maintaining high FRET.
- Analysis: Calculate using a 4-parameter logistic fit.

Protocol 2: Metabolic Stability (Microsomal Stability)

Since the aniline moiety is prone to oxidation, early testing is critical.

- Incubate compound (1 μ M) with Liver Microsomes (0.5 mg/mL) and NADPH (1 mM) at .
- Sample at 0, 5, 15, 30, 60 min.
- Quench with Acetonitrile containing internal standard.
- Analyze by LC-MS/MS to determine intrinsic clearance ().

References

- WO 2009/143389 A1. Phosphorous Derivatives as Kinase Inhibitors. Ariad Pharmaceuticals. [4] (Basis for Brigatinib/ALK inhibitors).[4] [Link](#)
- WO 2010/129053 A2. Pyrimidines as EGFR Inhibitors. Dana-Farber Cancer Institute. (Basis for WZ4002 and covalent 5-Cl-pyrimidines). [Link](#)
- Zhou, W., et al. (2009). Novel mutant-selective EGFR kinase inhibitors against T790M. Nature. (Seminal paper on the 5-chloro-pyrimidine mechanism). [Link](#)
- Ullrich, A., et al. (2012). 5-chloro-2,4-diaminopyrimidine pharmacophore: Identification of potent inhibitors of anaplastic lymphoma kinase.[5] MedChemComm. [Link](#)
- BenchChem Technical Guide. Synthesis of 2,4,5-Trichloropyrimidine. (Source for precursor synthesis protocols). [Link](#)

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